

Essential Safety and Operational Guide for 1-Benzyl-4,4-difluoropiperidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Benzyl-4,4-difluoropiperidine

Cat. No.: B139809

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This guide provides critical safety and logistical information for the handling of **1-Benzyl-4,4-difluoropiperidine** (CAS No. 155137-18-1) to ensure the safety of researchers, scientists, and drug development professionals. The following procedures are based on available safety data and general best practices for handling hazardous chemicals.

Chemical Properties and Hazards:

Property	Value
Molecular Formula	C ₁₂ H ₁₅ F ₂ N ^[1]
Molecular Weight	211.26 g/mol ^[1]
Appearance	Liquid ^[1]
Relative Density	1.1 ^[1]

Hazard Identification:

1-Benzyl-4,4-difluoropiperidine is a hazardous substance that requires careful handling. According to supplier safety data, the primary hazards include:

- Corrosive: Causes severe skin burns and eye damage.^[1]
- Harmful/Irritant: Harmful if swallowed, in contact with skin, or if inhaled.^[1]

The following GHS Hazard statements apply: H302, H312, H314, H332.^[1]

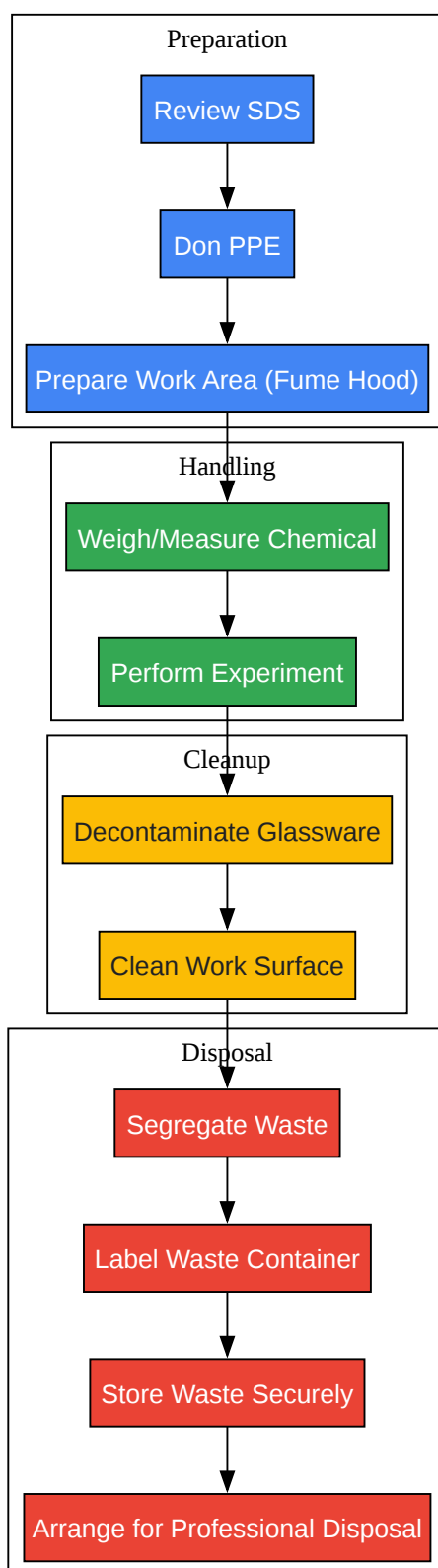
Personal Protective Equipment (PPE)

A comprehensive assessment of personal protective equipment is essential to minimize exposure. The following table outlines the required PPE for handling **1-Benzyl-4,4-difluoropiperidine**.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).	To prevent skin contact, as the substance is harmful and causes severe skin burns. ^[1]
Eye and Face Protection	Chemical safety goggles and a face shield.	To protect against splashes that can cause severe eye damage. ^[1]
Skin and Body Protection	A lab coat or chemical-resistant apron. Closed-toe shoes are mandatory.	To protect against skin contact and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or with a fume hood. If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges should be used.	To prevent inhalation, as the substance is harmful if inhaled. ^[1]

Operational Plan: Step-by-Step Handling Procedure

The following workflow outlines the safe handling of **1-Benzyl-4,4-difluoropiperidine** from receipt to disposal.



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References

- 1. fluorochem.co.uk [fluorochem.co.uk]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com